

Proper Disposal Procedures for the Advanced Liquid Processing System (ALPS)

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Compound of Interest

Compound Name: ALPS

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The Advanced Liquid Processing System (**ALPS**) is a critical technology employed for the treatment of water contaminated with radioactive materials. Proper disposal of the byproducts of this system is paramount for ensuring environmental safety and regulatory compliance. This document outlines the essential procedures for the disposal of **ALPS**-treated water and the solid waste generated during the treatment process, targeting researchers, scientists, and drug development professionals who require a thorough understanding of these protocols.

Disposal of ALPS-Treated Water

The primary method for the disposal of **ALPS**-treated water is a controlled discharge into the sea, a process deemed technically feasible and in line with international practices.[1][2] This procedure is subject to stringent safety measures and international oversight to ensure negligible radiological impact on the environment and human populations.[3]

Core Principles of **ALPS**-Treated Water Disposal:

- **Radionuclide Removal:** The **ALPS** process is designed to remove 62 different radionuclides from contaminated water through a series of chemical reactions and filtration.[4] However, tritium, a radioactive isotope of hydrogen, cannot be removed by this system.[4]
- **Pre-Discharge Verification:** Before any discharge, the treated water is held in measurement and confirmation facilities. During this stage, the concentrations of all regulated radionuclides are meticulously measured to ensure they are below the established regulatory standards. If the standards are not met, the water is re-purified.[3]

- **Dilution:** To address the presence of tritium, the **ALPS**-treated water is diluted with a significant volume of seawater—by a factor of more than 100.^{[2][3]} This dilution process reduces the tritium concentration to a level that is well below both Japanese regulatory standards and the World Health Organization's guidelines for drinking water.^{[1][3]}
- **Controlled Discharge and Monitoring:** The diluted water is then discharged into the sea through a dedicated undersea tunnel. The discharge process is continuously monitored to ensure compliance with all safety standards. The International Atomic Energy Agency (IAEA) plays a key role in reviewing and monitoring the entire process to ensure its safety and transparency.^[1]

Quantitative Data on **ALPS**-Treated Water Discharge:

Parameter	Regulatory Standard/Target
Other Radionuclides (non-tritium)	Concentration reduced to less than 1% of regulatory standards before dilution. ^[1]
Tritium Concentration (post-dilution)	Less than 1,500 becquerels per liter (Bq/L). ^{[1][3]}
Comparison to Japanese Safety Standard	1/40th of the permitted concentration. ^{[1][2]}
Comparison to WHO Drinking Water Guideline	Approximately 1/7th of the guideline value. ^{[1][3]}
Total Annual Tritium Discharge	Below the operational target of the Fukushima Daiichi Nuclear Power Station before the accident (22 trillion becquerels per year). ^{[1][3]}

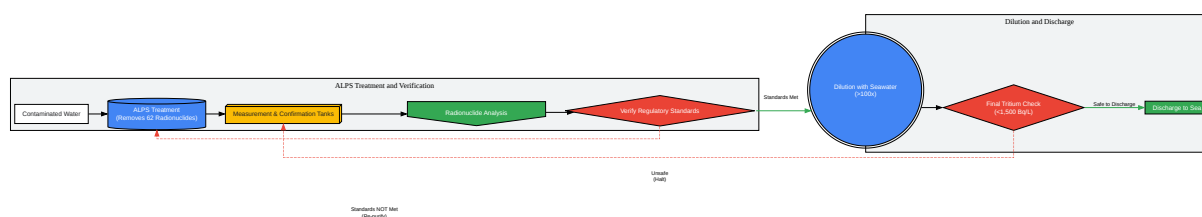
Experimental Protocol: **ALPS**-Treated Water Discharge Workflow

The following outlines the step-by-step methodology for the disposal of **ALPS**-treated water:

- **Initial Treatment:** Contaminated water is processed through the Advanced Liquid Processing System (**ALPS**) to remove 62 types of radionuclides.
- **Storage and Sampling:** The treated water is transferred to a series of measurement and confirmation tanks.

- **Radionuclide Analysis:** Samples are taken from the tanks to analyze the concentration of all regulated radioactive materials. This analysis is conducted by both the facility operator and third-party laboratories to ensure objectivity.[\[3\]](#)
- **Safety Standard Verification:** The analytical results are compared against the established regulatory standards for discharge.
- **Re-purification (if necessary):** If the concentration of any radionuclide (excluding tritium) exceeds the regulatory limit, the water is sent back for re-purification through the **ALPS**.[\[3\]](#)
- **Dilution with Seawater:** Once confirmed to meet the standards for non-tritium nuclides, the water is mixed with large volumes of seawater to dilute the tritium concentration.
- **Final Confirmation:** The tritium concentration in the diluted water is measured to confirm it is below 1,500 Bq/L.
- **Controlled Discharge:** The diluted water is discharged into the sea. Two emergency isolation valves are in place to immediately halt the discharge if any abnormalities are detected.[\[3\]](#)
- **Continuous Environmental Monitoring:** Ongoing monitoring of the marine environment is conducted to assess any potential radiological impact.

ALPS-Treated Water Disposal Workflow Diagram



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Caption: Workflow for the treatment, verification, dilution, and discharge of **ALPS**-treated water.

Disposal of Solid Waste from the ALPS Process

The **ALPS** treatment process itself generates radioactive solid waste, which also requires careful and secure management.

Types of **ALPS** Solid Waste:

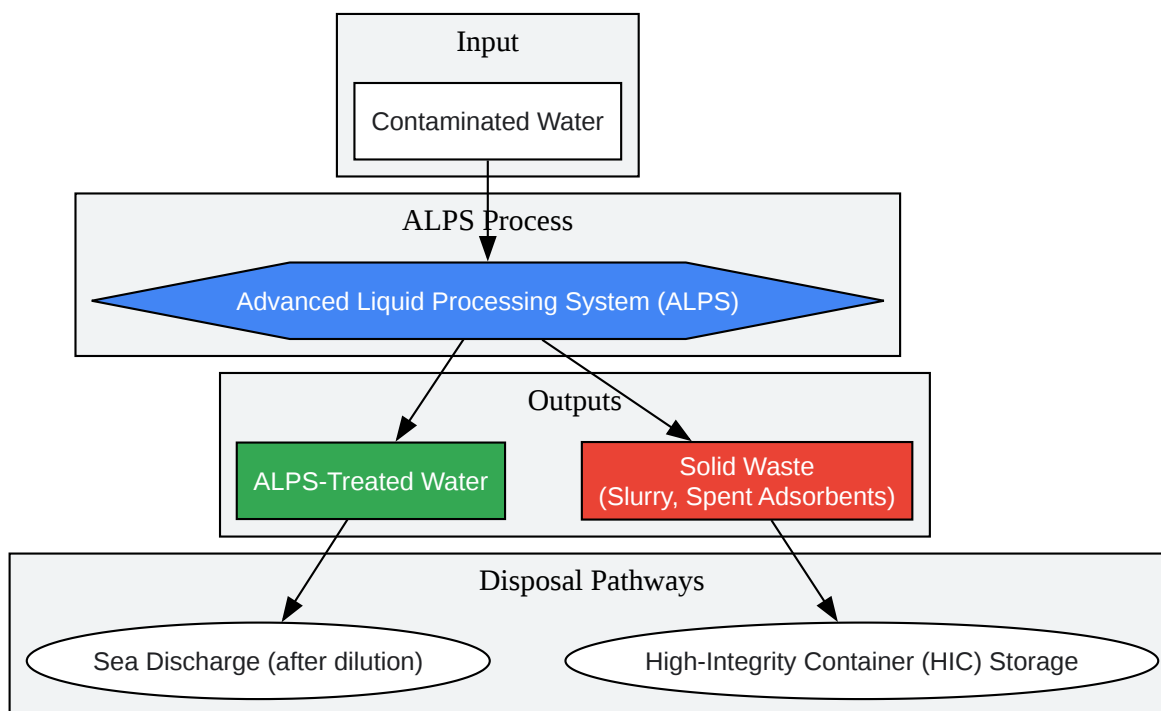
- **Slurry:** This waste is generated from the co-precipitation process used to remove certain radionuclides.

- Spent Adsorbents: These are the filtration materials that have captured radioactive isotopes.

Disposal Procedure for **ALPS** Solid Waste:

- Containment: The slurry and spent adsorbents are transferred into robust, high-integrity containers (HICs) designed for long-term storage and to withstand corrosion and radiation.[5]
- Transportation: The HICs are transported to a dedicated temporary storage facility.
- Storage: The containers are stored in concrete box culverts to provide additional shielding and containment.[5]
- Monitoring: Regular inspections of the HICs are conducted to check for any signs of leakage or degradation. This includes opening the upper lids of the box culverts for visual inspection of a representative HIC.[5]

Logical Relationship of **ALPS** Waste Streams



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Caption: Relationship between the **ALPS** process inputs, outputs, and their respective disposal pathways.

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